

Reported Synthesis & Reactions of 3-Oxopropanoic Acid Derivatives

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Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

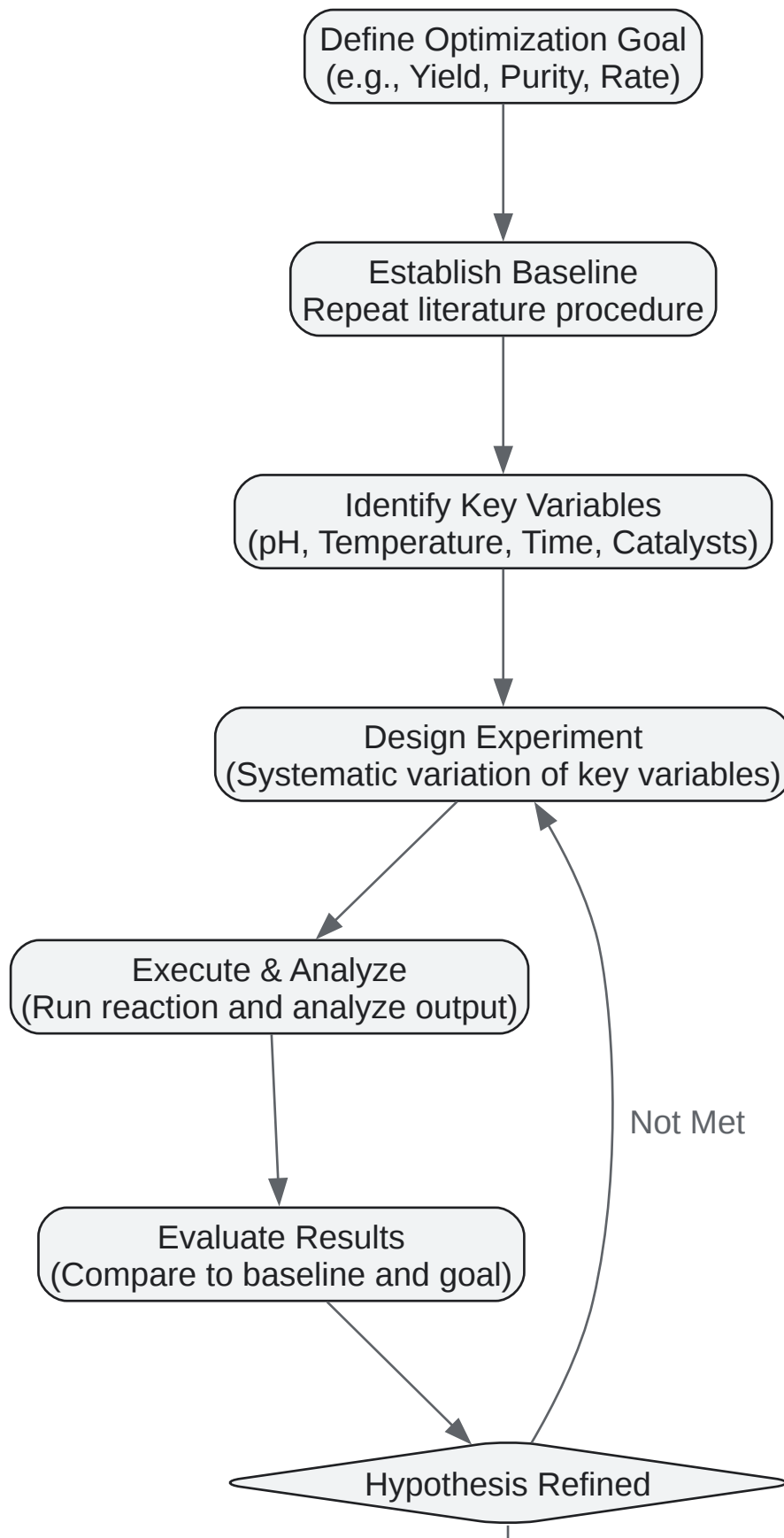
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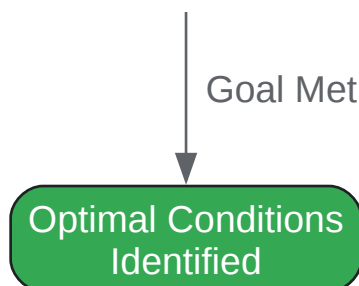
The table below summarizes a specific, high-yield synthesis of a **3-oxopropanoic acid** derivative and its subsequent reactions, as reported in a 2011 research paper [1].

Compound / Reaction	Conditions / Reagents	Reported Outcome / Yield
Synthesis of 3-(quinolin-3-yl)-3-oxopropanoic acid [1]	Alkaline hydrolysis of a pyranoquinolinedione precursor in aqueous medium [1].	Achieved a 94% yield [1].
Esterification of the β -keto acid [1]	Two different methods were employed [1].	Yields of 84% (current method) and 44% (previous method involving Claisen condensation) were reported [1].
Nitrosation [1]	Reaction to form an oxime product [1].	Successful reaction noted; product may exist as <i>Z</i> - and <i>E</i> - isomers, requiring further structural study [1].
Dehydration [1]	Dehydration of a synthesized hydrazone derivative [1].	Resulted in the formation of 3-hydrazonopyrano[3,2-c]quinolinetriene , indicating successful cyclization [1].

Workflow for Reaction Optimization

To help structure your own optimization efforts, here is a general workflow you can adapt. The diagram outlines a cycle of hypothesis-driven experimentation, which is central to process optimization.





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References

1. Preparation and Some Reactions with 3-(Quinolin-3-yl) [academia.edu]

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